

Comprehensive Safety and Handling Guide for N-Acetyl-DL-alanine-d7

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Compound of Interest

Compound Name: N-Acetyl-DL-alanine-d7

Cat. No.: B15556700

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This guide provides essential safety and logistical information for handling **N-Acetyl-DL-alanine-d7** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **N-Acetyl-DL-alanine-d7**.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Protection Type	Specific Equipment	Purpose
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles	To protect eyes from splashes and dust.[3][4]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	To prevent skin contact.[4][5]
Body Protection	Laboratory coat or long-sleeved clothing	To protect skin and clothing from contamination.[5][6][7]
Respiratory Protection	Generally not required with adequate ventilation. A NIOSH-approved N95 or P1 dust mask may be used if dust is generated.	To prevent inhalation of dust particles.[5]

Handling Procedures

2.1. General Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize exposure.[4][5]
- Avoid the formation of dust and aerosols during handling.[4][5]
- Avoid direct contact with skin, eyes, and clothing.[7][8]
- Wash hands thoroughly with soap and water after handling the substance.[5][8]
- Do not eat, drink, or smoke in the laboratory.[8]

2.2. Weighing and Transferring:

- Perform weighing and transferring of the solid material in a designated area, such as a weighing enclosure or a chemical fume hood, to control dust.
- Use appropriate tools (e.g., spatulas) to handle the powder and minimize spillage.

- Close the container tightly after use to prevent contamination and exposure.[5][8]

Storage

- Store **N-Acetyl-DL-alanine-d7** in a cool, dry, and well-ventilated place.[5][8]
- Keep the container tightly closed to prevent moisture absorption and contamination.[5][8]
- The recommended storage temperature is typically between 2°C and 8°C.[5][8]

Emergency Procedures

4.1. First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[6][7] Seek medical attention if irritation persists.[8]
- In case of skin contact: Wash off immediately with soap and plenty of water for at least 15 minutes.[5][6][7] Remove contaminated clothing.
- If inhaled: Move the person to fresh air.[5][6][7] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- If swallowed: Rinse mouth with water.[5][6][7] Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek medical attention.

4.2. Spills and Leaks:

- For small spills, sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[5][6]
- Ensure adequate ventilation during cleanup.[4][8]
- Wear appropriate personal protective equipment during the cleanup process.[4][8]
- Prevent the product from entering drains.[4][5]

Disposal Plan

- Dispose of unused **N-Acetyl-DL-alanine-d7** and any contaminated materials as chemical waste.
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.
- It is recommended to use a licensed professional waste disposal service to dispose of this material.[4][5]
- Contaminated packaging should be disposed of in the same manner as the unused product.
[5]

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